

Application Note: UV Spectrophotometric Method for Azadirachtin Estimation

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Compound of Interest

Compound Name: Azadirachtin

Cat. No.: B13832173

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Azadirachtin is a highly complex tetranortriterpenoid isolated from the seeds of the neem tree (*Azadirachta indica*).^{[1][2]} It is renowned for its potent insecticidal and antifeedant properties, making it a cornerstone of organic farming and a subject of interest for various pharmaceutical applications.^{[1][2]} Accurate and reliable quantification of Azadirachtin in raw materials, extracts, and formulated products is crucial for quality control, dosage determination, and efficacy studies. UV-Visible spectrophotometry offers a simple, rapid, and cost-effective method for the estimation of Azadirachtin, making it accessible for routine analysis in most laboratory settings.

Principle

The method is based on the principle that Azadirachtin absorbs ultraviolet radiation at a specific wavelength. According to the Beer-Lambert Law, the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. By measuring the absorbance of a sample solution at its wavelength of maximum absorbance (λ_{max}), the concentration of Azadirachtin can be determined by comparing it against a standard calibration curve.

Instrumentation and Materials

- Instrument: Double beam UV/Visible spectrophotometer with 1 cm matched quartz cuvettes.
- Apparatus: Calibrated volumetric flasks, pipettes, analytical balance, and sonicator.
- Chemicals: Azadirachtin reference standard, Methanol (HPLC or Spectroscopic grade), Ethanol, Dichloromethane, and other solvents as required.
- Samples: Neem seed kernel powder, commercial formulations, or other Azadirachtin-containing extracts.

Experimental Protocols

This section details the step-by-step procedure for the estimation of Azadirachtin.

4.1 Solvent Selection and Determination of λ_{\max}

The choice of solvent is critical as it can influence the λ_{\max} . Methanol is a commonly used solvent.[3][4] Other solvents like ethanol and dichloromethane have also been reported.[1][5]

Protocol:

- Prepare a dilute solution of Azadirachtin standard (e.g., 10 $\mu\text{g}/\text{mL}$) in the chosen solvent (e.g., Methanol).
- Use the same solvent as a blank reference.
- Scan the solution in the UV range from 400 nm to 200 nm.
- The wavelength at which maximum absorbance is observed is the λ_{\max} . Azadirachtin exhibits λ_{\max} at various wavelengths depending on the solvent and purity, with common values reported between 206 nm and 220 nm.[3][4][6] Other studies on extracts have reported higher wavelengths.[7]

4.2 Preparation of Standard Solutions

Protocol:

- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of Azadirachtin reference standard and transfer it to a 100 mL volumetric flask. Dissolve and make up the volume with methanol. Sonicate if necessary to ensure complete dissolution.[1]
- Working Standard Solution (100 µg/mL): Pipette 10 mL of the stock solution into a 100 mL volumetric flask and dilute to the mark with methanol.[1][8]
- Calibration Standards: From the working standard solution, prepare a series of dilutions to obtain concentrations in the desired linear range (e.g., 5, 10, 15, 20, 25 µg/mL) in 10 mL volumetric flasks using methanol.[1][3]

4.3 Construction of Calibration Curve

Protocol:

- Measure the absorbance of each calibration standard at the determined λ_{max} against the solvent blank.
- Plot a graph of absorbance (on the Y-axis) versus concentration in µg/mL (on the X-axis).
- The resulting plot should be a straight line passing through the origin.
- Determine the linearity by calculating the correlation coefficient (R^2), which should ideally be ≥ 0.998 . [9]

4.4 Sample Preparation (from Neem Seed Kernel)

Protocol:

- Extraction: Accurately weigh a known quantity (e.g., 500 g) of powdered neem seed kernel. [1]
- Place the powder in a thimble and perform Soxhlet extraction using a suitable solvent like dichloromethane for approximately 12 hours.[1]
- After extraction, recover the solvent by distillation to concentrate the extract.[1]
- Dry the resulting residue to obtain the crude Azadirachtin extract.[1]

- **Sample Solution:** Accurately weigh a known amount of the extract, dissolve it in methanol in a volumetric flask, and filter if necessary.
- Dilute the filtered solution with methanol to obtain a concentration expected to fall within the range of the calibration curve.

4.5 Quantification of Azadirachtin in Sample

Protocol:

- Measure the absorbance of the final diluted sample solution at the λ_{max} .
- Calculate the concentration of Azadirachtin in the sample solution using the regression equation from the calibration curve ($y = mx + c$), where 'y' is the absorbance of the sample.
- Calculate the final percentage or amount of Azadirachtin in the original sample material considering the initial weight and dilution factors.

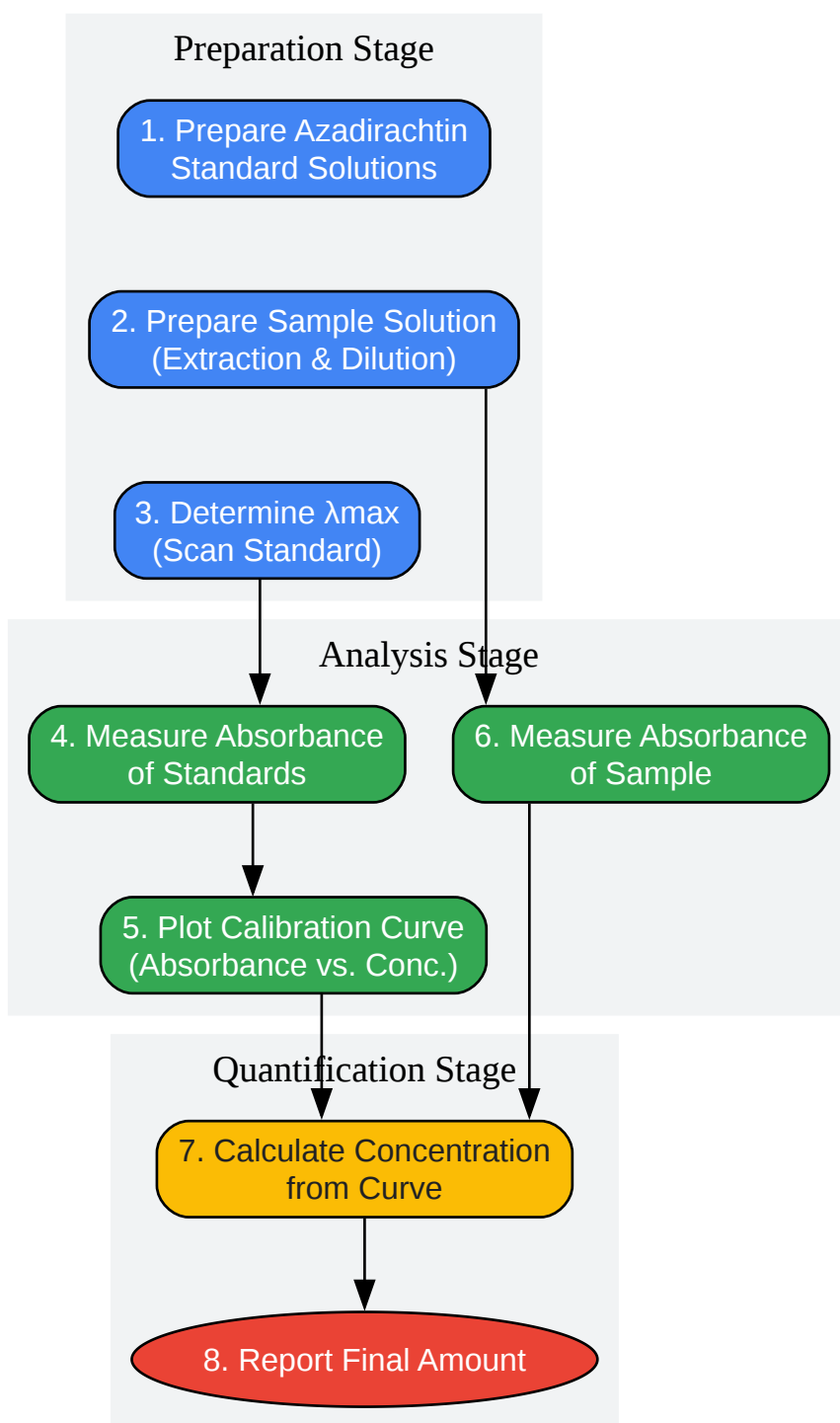
Data Presentation: Method Validation Parameters

The following table summarizes quantitative data from various studies on the UV spectrophotometric estimation of Azadirachtin.

Parameter	Reported Value	Solvent	Reference
λ_{\max}	206 nm	Methanol	[3]
212 nm	Methanol	[4]	
~217 nm	Not Specified	[6]	
220 nm	Methanol		
271 nm	Not Specified	[10]	
542 nm	Distilled Water	[1][8]	
Linearity Range	5 - 25 $\mu\text{g/mL}$	Methanol	[3]
5 - 25 $\mu\text{g/mL}$	Distilled Water	[1]	
50 - 450 $\mu\text{g/mL}$	Not Specified	[11][10]	
Correlation Coeff. (R^2)	0.998	Methanol	[9]
0.999	Not Specified	[12]	
LOD	1.20 $\mu\text{g/mL}$	Methanol	[3]
LOQ	3.63 $\mu\text{g/mL}$	Methanol	[3]
Accuracy (Recovery)	Close to 100%	Dichloromethane	[1][8]
100 - 111%	Methanol	[3]	

Visualization

The following diagrams illustrate the experimental workflow for Azadirachtin estimation.



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Caption: Experimental workflow for UV spectrophotometric estimation of Azadirachtin.

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